

Decoding the Difenoconazole-d6 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: *Difenoconazole-d6*

Cat. No.: *B15555471*

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a deuterated internal standard like **Difenoconazole-d6** is a critical document that guarantees its identity, purity, and suitability for quantitative analysis. This in-depth guide explains the key components of a **Difenoconazole-d6** CoA, detailing the experimental methods used and presenting the data in a clear, understandable format.

Product Identification and Specifications

A Certificate of Analysis begins with fundamental information identifying the specific batch of the product. This section ensures traceability and provides a summary of its physical and chemical properties.

Parameter	Specification
Product Name	Difenoconazole-d6
Catalogue Number	32-THT-152-2
CAS Number	2748435-80-3
Lot Number	D445372
Molecular Formula	C ₁₉ H ₁₁ D ₆ Cl ₂ N ₃ O ₃
Molecular Weight	412.3 g/mol
Appearance	Clear Pale Yellow Oil to Low-Melting Solid
Solubility	Dichloromethane (Slightly), Methanol (Slightly)
Long Term Storage	4°C, Inert atmosphere

Quantitative Analysis: Purity and Isotopic Enrichment

The core of the CoA lies in the quantitative data that confirms the purity and isotopic composition of the standard. These values are crucial for accurate quantification in analytical methods.[\[1\]](#)

Chemical Purity

Chemical purity ensures that the measured signal corresponds to the compound of interest and not to impurities. High-performance liquid chromatography (HPLC) is a standard method for determining the chemical purity of non-volatile compounds like Difenoconazole.

Test	Specification	Result
HPLC Purity	>95%	99.70% (at 240 nm)

Isotopic Purity and Distribution

For a deuterated standard, it is essential to determine the extent of deuterium incorporation and the distribution of different isotopic species. This is typically achieved using mass spectrometry (MS). The isotopic purity is a measure of the percentage of the deuterated form relative to the unlabeled and partially labeled forms.

Test	Specification	Result
Isotopic Purity	>95%	97.5%

The mass spectral data also provides the distribution of the different isotopologues (molecules with different numbers of deuterium atoms).

Isotopologue	Normalized Intensity (%)
d0	0.31
d1	0.91
d2	0.00
d3	1.19
d4	1.77
d5	1.28
d6	94.53

Structural Confirmation

A series of analytical techniques are employed to confirm that the chemical structure of the supplied compound is correct.

Test	Specification	Result
NMR	Conforms to Structure	Conforms
Mass Spectrometry (MS)	Conforms to Structure	Conforms
Elemental Analysis	Conforms	%C: 54.36, %H: 4.18, %N: 9.90

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

Objective: To determine the chemical purity of the **Difenoconazole-d6** standard by separating it from any non-isotopically labeled impurities.

Methodology:

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A reverse-phase C18 column is typically used for the separation of moderately polar compounds like Difenoconazole.
- **Mobile Phase:** A gradient of acetonitrile and water is a common mobile phase for such analyses.
- **Detection:** UV detection at a wavelength of 240 nm is used to monitor the elution of the compound.
- **Quantification:** The purity is calculated by dividing the peak area of the main component by the total peak area of all components in the chromatogram.

Mass Spectrometry (MS) for Isotopic Purity and Structural Confirmation

Objective: To confirm the molecular weight and determine the isotopic distribution of **Difenoconazole-d6**.

Methodology:

- Instrumentation: A high-resolution mass spectrometer, often coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization: Electrospray ionization (ESI) is a common technique for molecules like Difenoconazole.
- Analysis: The mass spectrometer separates ions based on their mass-to-charge ratio (m/z). The resulting mass spectrum shows the parent ion peak corresponding to the molecular weight of **Difenoconazole-d6**, as well as peaks for the different isotopologues (d0 to d5).
- Data Interpretation: The isotopic purity is determined by the relative abundance of the d6 peak compared to the other isotopologue peaks. The fragmentation pattern can also be used to confirm the structure of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

Objective: To provide a detailed confirmation of the chemical structure of **Difenoconazole-d6** and to verify the positions of the deuterium labels.

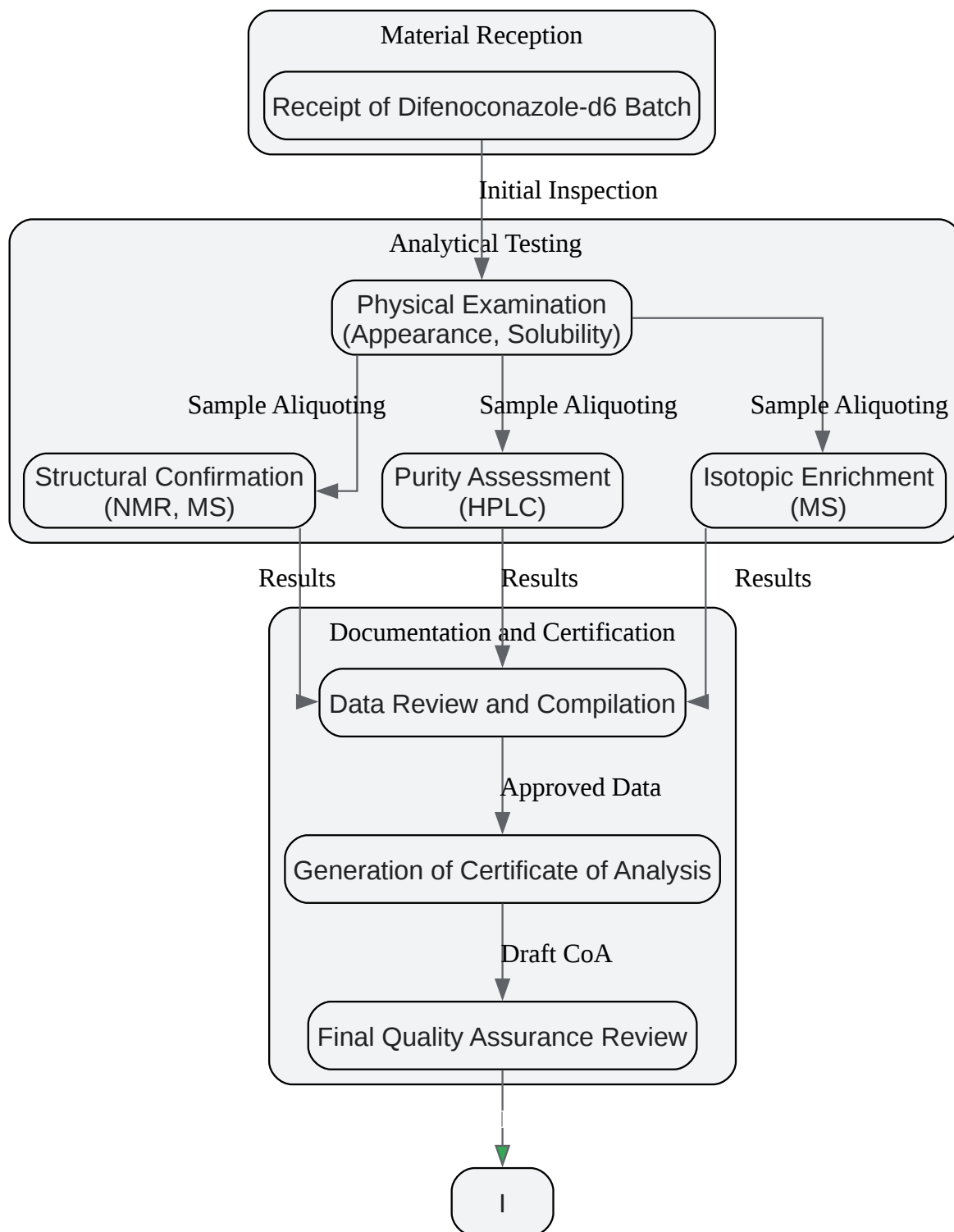
Methodology:

- Instrumentation: A high-field NMR spectrometer.
- Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., chloroform-d or DMSO-d6).
- Analysis: Both ^1H (proton) and ^{13}C (carbon) NMR spectra are acquired. In the ^1H NMR spectrum of **Difenoconazole-d6**, the signals corresponding to the protons that have been

replaced by deuterium will be absent or significantly reduced in intensity. This confirms the location of the deuterium labels. The remaining signals in the ^1H and ^{13}C spectra must be consistent with the overall structure of the Difenoconazole molecule.

Visualizing the Certificate of Analysis Workflow and Chemical Structures

To better understand the logical flow of a Certificate of Analysis and the chemical structures involved, the following diagrams are provided.



Difenoconazole (Unlabeled)

Difenoconazole-d6

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References

- 1. [lgcstandards.com](https://www.lgcstandards.com) [[lgcstandards.com](https://www.lgcstandards.com)]
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